

2-butoxyethyl oleate safety data sheet MSDS

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Compound Focus: 2-Butoxyethyl oleate

CAS No.: 109-39-7

Cat. No.: S1511955

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Chemical Identity and Basic Properties

Here is a summary of the fundamental physicochemical data for **2-Butoxyethyl Oleate** (CAS No. 109-39-7).

Property	Value	Reference
CAS Number	109-39-7	[1] [2] [3]
Molecular Formula	C ₂₄ H ₄₆ O ₃	[1] [2] [4]
Molecular Weight	382.62-382.627 g/mol	[1] [2] [3]
Density	0.893 g/cm ³	[1] [2] [3]
Boiling Point	462.5 °C at 760 mmHg	[1] [2] [3]
Flash Point	168.5 °C	[1] [2] [3]
Vapour Pressure	9.81E-09 mmHg at 25°C	[1] [2]
Refractive Index	n ₂₀ /D 1.455 (lit.)	[1]
LogP	7.38380	[1] [3]

The compound is also known by several synonyms, including Ethylene glycol monobutyl ether oleate, Butyl cellosolve oleate, and (Z)-9-Octadecenoic acid, 2-butoxyethyl ester [3] [4].

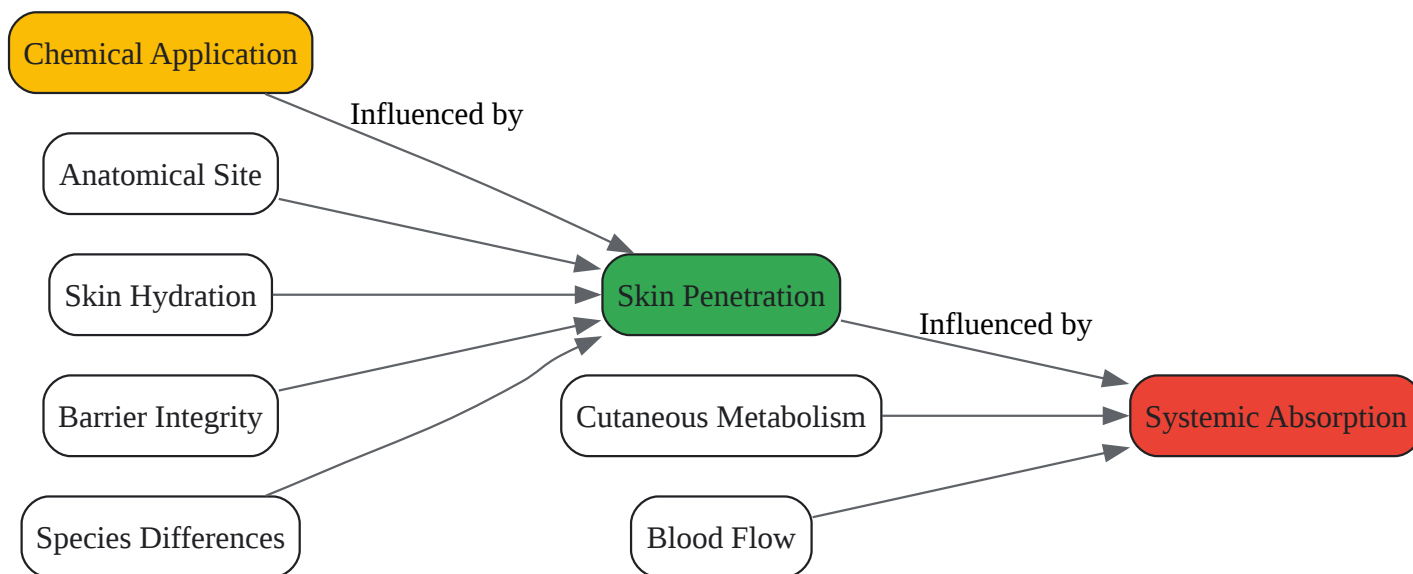
Toxicology and Health Hazards

Direct toxicological data for **2-Butoxyethyl Oleate** is limited in the search results. However, insights can be drawn from studies on its precursor and a common metabolite, 2-butoxyethanol (CAS 111-76-2).

- **Hemolytic Potential:** The metabolite Butoxyacetic Acid (BAA) is responsible for hemolysis (red blood cell destruction) in animal studies. It is noted that humans are significantly less sensitive to this effect compared to laboratory animals [5].
- **Dermal Absorption:** Research on **2-butoxyethanol** shows it can be absorbed through the skin. One study noted that finger prick blood sampling from an exposed arm showed concentrations 1500 times higher than in blood from an unexposed arm, indicating significant local absorption and highlighting the importance of sampling methods in studies [5]. Another study concluded that systemic exposure after skin contact with 2-butoxyethanol is likely to be to the parent compound, as rapid penetration prevents significant local metabolism in the skin [6].
- **Human Exposure Modeling:** Physiologically based pharmacokinetic (PBPK) modeling of 2-butoxyethanol vapor exposure in humans demonstrated that the skin contributes less to total uptake than previously thought. Under simulated 8-hour exposures, the skin was attributed to contribute no more than 15-27% of the total uptake, with lower contributions during whole-body exercise or when only the arms and head were exposed [5].

Dermal Absorption and Metabolism Insights

For your research, understanding the factors affecting dermal absorption is crucial. The following diagram outlines the key biological factors that influence the skin penetration of chemicals, which is relevant for assessing exposure risks.



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Key factors influencing dermal absorption of chemicals.

The methodologies from toxicokinetic studies on the related compound 2-butoxyethanol provide a framework for how dermal absorption and metabolism can be investigated [5] [6]:

- **In Vivo Skin Absorption:** Conducted on occluded rat skin, with absorption measured over 24 hours. Excretion is tracked via urine, expired air as CO₂, and faeces. Metabolites in urine are identified using analytical techniques to measure compounds like free 2-BE, butoxyacetic acid (BAA), and various conjugates [6].
- **In Vitro Permeation Studies:** Use of dermatomed skin or whole skin from rats and humans in diffusion cells. Absorption rates are compared between species and under different conditions (e.g., occluded vs. unoccluded, application in different vehicles like methanol) [6].
- **Analysis of Distribution and Metabolism:** Techniques like microautoradiography are used to determine if a chemical accumulates in the skin. The metabolic capacity of skin cytosol is assessed independently and compared to the lack of first-pass metabolism observed during actual penetration [6].

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References

1. - 2 | CAS#:109-39-7 | Chemsrsrc butoxyethyl oleate [chemsrc.com]
2. 109-39-7 | 2 - butoxyethyl oleate [chemindex.com]
3. CAS No.109-39-7, 2 - BUTOXYETHYL Suppliers OLEATE [lookchem.com]
4. UNII - 401N7O67AA [precision.fda.gov]
5. Physiologically based pharmacokinetics and the dermal of... absorption [pubmed.ncbi.nlm.nih.gov]
6. Percutaneous penetration and metabolism of -butoxyethanol [link.springer.com]

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